

# chemical structure and properties of diatrizoic acid

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## Compound of Interest

Compound Name: *Diatrizoate*

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## Diatrizoic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Diatrizoic acid is a tri-iodinated benzoic acid derivative widely utilized as a radiocontrast agent in diagnostic imaging.<sup>[1]</sup> Its high atomic weight iodine atoms effectively absorb X-rays, enhancing the visibility of internal structures such as blood vessels, the gastrointestinal tract, and the urinary system. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, pharmacokinetics, and experimental protocols related to diatrizoic acid.

### Chemical Structure and Identification

Diatrizoic acid, chemically known as 3,5-diacetamido-2,4,6-triiodobenzoic acid, is a white to off-white crystalline powder.<sup>[1][2]</sup> It can exist in both anhydrous and dihydrate forms.

Synonyms: Amidotrizoic Acid, Urografin Acid, Urotrast.<sup>[1]</sup>

Identifier	Value
IUPAC Name	3,5-diacetamido-2,4,6-triiodobenzoic acid[1]
CAS Number	117-96-4 (anhydrous)[3], 50978-11-5 (dihydrate) [4]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> I <sub>3</sub> N <sub>2</sub> O <sub>4</sub> [1]
Molecular Weight	613.91 g/mol [1]
SMILES	<chem>CC(=O)NC1=C(I)C(=C(C(=C1)C(=O)O)I)NC(=O)C)I</chem> [1]
InChI	InChI=1S/C11H9I3N2O4/c1-3(17)15-9-6(12)5(11(19)20)7(13)10(8(9)14)16-4(2)18/h1-2H3,(H,15,17)(H,16,18)(H,19,20)[1]

## Physicochemical Properties

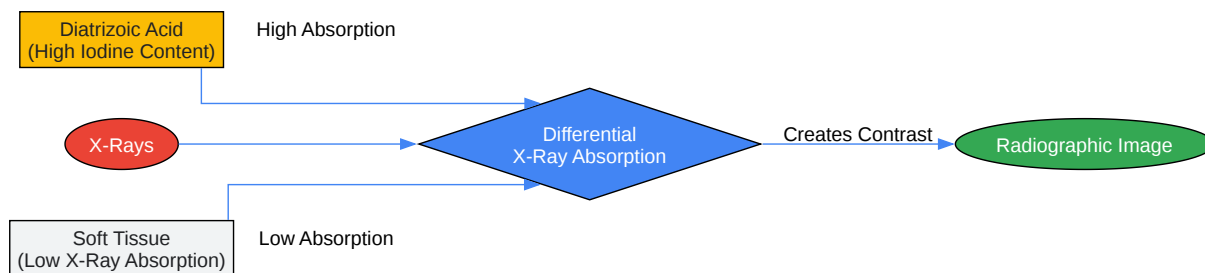
The physicochemical properties of diatrizoic acid are crucial for its formulation and behavior in biological systems.

Property	Value	Reference
pKa	3.4 (Uncertain)	[2][5]
0.92 (Predicted)	[6]	
Melting Point	>300 °C	[2][6]
Solubility		
Water	Very slightly soluble; 500 g/L (25 °C)	[3][7]
Alcohol	Very slightly soluble	[7]
Dimethylformamide	Soluble	[7]
Alkali Hydroxide Solutions	Soluble	[7]
LogP (Octanol-Water Partition Coefficient)	3.3 (at 20 °C)	[3]

## Pharmacokinetics and Pharmacodynamics

### Mechanism of Action

The diagnostic efficacy of diatrizoic acid is based on the principle of X-ray attenuation. The three iodine atoms in its structure have a high atomic number, which allows them to absorb X-rays more effectively than the surrounding soft tissues. This differential absorption creates a contrast in the radiographic image, enabling clear visualization of the organs and vessels through which the contrast agent is distributed.



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Caption: Mechanism of action of diatrizoic acid as a radiocontrast agent.

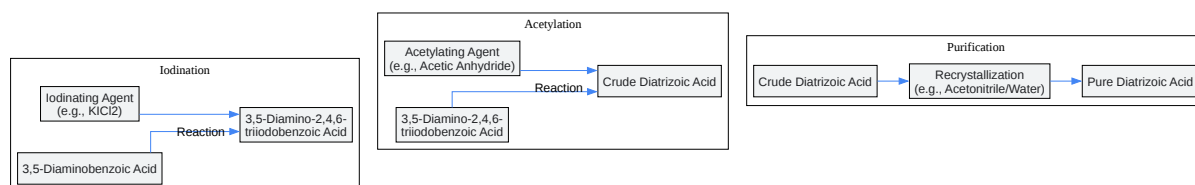
## Pharmacokinetic Properties

Parameter	Value	Reference
Absorption	Sparingly absorbed from the intact gastrointestinal tract.	
Distribution	Rapidly distributed throughout the extracellular fluid following intravascular administration.	
Volume of Distribution (Vd)	Approximately 0.2 L/kg (consistent with extracellular fluid volume).	[8]
Metabolism	Not metabolized.	[5]
Excretion	Primarily excreted unchanged in the urine via glomerular filtration.[5]	
Renal Clearance	Approximates glomerular filtration rate (GFR), typically 107-139 mL/min for males and 87-107 mL/min for females.[9]	
Biological Half-life	30-60 minutes in patients with normal renal function.	
Plasma Protein Binding	< 10%	[5]

## Experimental Protocols

### Synthesis of Diatrizoic Acid

The synthesis of diatrizoic acid is a multi-step process, typically starting from 3,5-diaminobenzoic acid.



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Caption: General workflow for the synthesis of diatrizoic acid.

Detailed Protocol for Synthesis:

- Iodination of 3,5-Diaminobenzoic Acid:
  - Dissolve 3,5-diaminobenzoic acid in dilute sulfuric acid and cool the solution in an ice bath.
  - Slowly add a solution of an iodinating agent (e.g., potassium iododichloride) with vigorous stirring, maintaining the temperature below 10°C.
  - Allow the reaction mixture to warm to room temperature and stir until the reaction is complete, monitoring by HPLC.
  - Isolate the crude 3,5-diamino-2,4,6-triiodobenzoic acid by filtration.
- Acetylation of the Tri-iodinated Intermediate:
  - Suspend the crude 3,5-diamino-2,4,6-triiodobenzoic acid in acetic acid.
  - Add acetic anhydride and a catalytic amount of sulfuric acid.

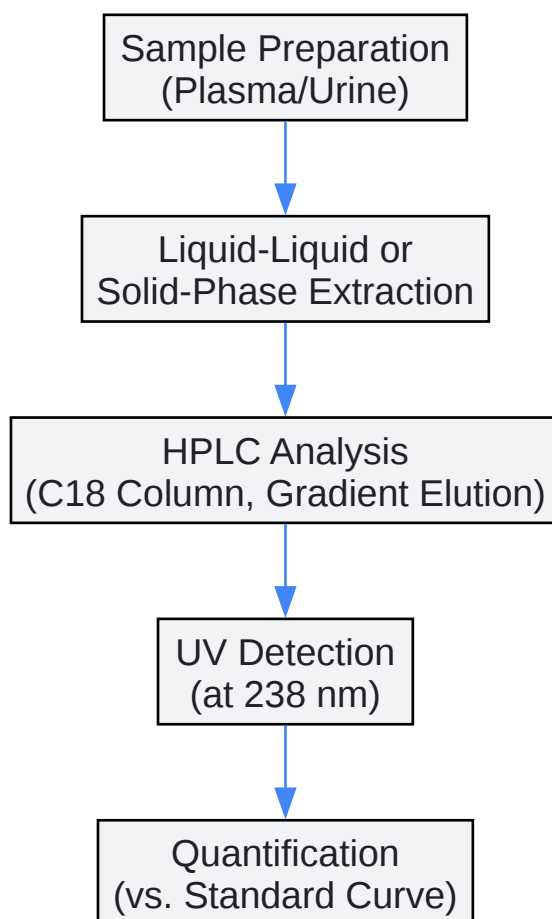
- Heat the mixture to 80-90°C for 2-3 hours with stirring, monitoring the reaction by HPLC.
- Cool the mixture and pour it into ice water to precipitate the crude diatrizoic acid.

## Purification by Recrystallization

- Add the crude diatrizoic acid to a solvent mixture of acetonitrile and water.
- Stir the mixture for 3-4 hours at a temperature of 35-45°C.[\[10\]](#)
- Filter the mixture to collect the solid purified diatrizoic acid.[\[10\]](#)
- Dry the product under a vacuum.[\[10\]](#)

## Quantification in Biological Fluids by HPLC

A validated stability-indicating RP-UPLC method can be used for the quantification of diatrizoic acid in biological samples.[\[11\]](#)[\[12\]](#)



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Caption: Workflow for the quantification of diatrizoic acid by HPLC.

Typical HPLC Method Parameters:[11][12]

Parameter	Condition
Column	Acquity UPLC CSH C18 (100 x 2.1 mm, 1.7 µm)
Mobile Phase A	0.05% Formic Acid in Water
Mobile Phase B	Acetonitrile
Elution	Gradient
Flow Rate	0.5 mL/min
Column Temperature	40°C
Injection Volume	0.5 µL
Detection Wavelength	238 nm
Run Time	12 minutes

## Conclusion

This technical guide has provided a detailed overview of the chemical structure, physicochemical properties, and pharmacokinetic profile of diatrizoic acid. The experimental protocols for its synthesis, purification, and quantification offer valuable methodologies for researchers and professionals in the field of drug development. A thorough understanding of these core aspects is essential for the safe and effective application of diatrizoic acid as a diagnostic agent.

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